

A Technical Guide to Phenylacrylic Acid: IUPAC Nomenclature, CAS Registry, and Experimental Protocols

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Compound of Interest

Compound Name: *2-Propenoic acid, 3-phenyl-*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of phenylacrylic acid, with a focus on its isomers: *trans*-cinnamic acid, *cis*-cinnamic acid, and 2-phenylacrylic acid. This document details their IUPAC nomenclature, CAS Registry Numbers, and key physicochemical properties. Furthermore, it offers detailed experimental protocols for their synthesis and analysis, along with a workflow for evaluating their potential as anti-cancer agents.

IUPAC Nomenclature and CAS Registry Number

Phenylacrylic acid is a term that can refer to several isomers, each with distinct chemical and physical properties. The most common isomers are *trans*- and *cis*-3-phenyl-2-propenoic acid (cinnamic acid) and 2-phenyl-2-propenoic acid (atropic acid). A clear understanding of their nomenclature is crucial for accurate scientific communication and database searches.

Common Name	Systematic IUPAC Name	Other Names	CAS Registry Number
trans-Cinnamic acid	(2E)-3-Phenylprop-2-enoic acid	(E)-Cinnamic acid, 3-Phenylacrylic acid, Phenylacrylic acid	140-10-3[1][2]
cis-Cinnamic acid	(2Z)-3-Phenylprop-2-enoic acid	(Z)-Cinnamic acid, Allocinnamic acid, Isocinnamic acid	102-94-3[3]
2-Phenylacrylic acid	2-Phenylprop-2-enoic acid	Atropic acid	492-38-6

Quantitative Data: Physicochemical Properties

The isomeric form of phenylacrylic acid significantly influences its physical properties. These differences are critical in the context of drug development, as they can affect solubility, bioavailability, and interaction with biological targets.

Property	trans-Cinnamic Acid	cis-Cinnamic Acid	2-Phenylacrylic Acid
Molecular Formula	C ₉ H ₈ O ₂	C ₉ H ₈ O ₂	C ₉ H ₈ O ₂
Molecular Weight (g/mol)	148.16	148.16	148.16
Appearance	White crystalline solid[1]	Solid	-
Melting Point (°C)	133[1][2]	68[3]	-
Boiling Point (°C)	300[1][2]	218.2 (at 760 mmHg) [3]	-
Solubility in Water	Slightly soluble (0.5 g/L)[1]	0.57 mg/mL at 25 °C[4]	-
pKa	4.44[1]	-	-
UV λmax (in MeOH)	273 nm[2]	262 nm[5]	-

Experimental Protocols

Synthesis of trans-Cinnamic Acid via Perkin Reaction

The Perkin reaction is a classic method for the synthesis of α,β-unsaturated aromatic acids.[6]

Materials:

- Benzaldehyde
- Acetic anhydride
- Anhydrous sodium acetate
- 10% Sodium carbonate solution
- Concentrated hydrochloric acid
- Activated charcoal

- Round-bottom flask, reflux condenser, heating mantle/oil bath, separatory funnel, Büchner funnel.[\[6\]](#)[\[7\]](#)

Procedure:

- In a round-bottom flask, combine benzaldehyde, acetic anhydride, and anhydrous sodium acetate.[\[7\]](#)
- Attach a reflux condenser and heat the mixture in an oil bath at 170-190°C for one hour with stirring.[\[8\]](#)
- Allow the mixture to cool slightly and then pour it into a beaker containing water.
- Add a 10% sodium carbonate solution until the mixture is alkaline, which converts the cinnamic acid to its soluble sodium salt.
- Remove any unreacted benzaldehyde by steam distillation.[\[6\]](#)
- To the remaining solution, add activated charcoal and heat to decolorize.
- Filter the hot solution to remove the charcoal.
- Acidify the filtrate with concentrated hydrochloric acid to precipitate the trans-cinnamic acid.
- Cool the mixture in an ice bath to maximize crystallization.
- Collect the crystals by vacuum filtration, wash with cold water, and dry.[\[6\]](#)

Isomerization of trans- to cis-Cinnamic Acid

cis-Cinnamic acid can be prepared by the photoisomerization of the more stable trans-isomer.
[\[9\]](#)

Materials:

- trans-Cinnamic acid
- Methanol

- UV lamp (254 nm)
- Quartz flask
- Rotary evaporator

Procedure:

- Dissolve trans-cinnamic acid in methanol in a quartz flask to prepare a saturated solution.
[\[10\]](#)
- Irradiate the solution with a 254 nm UV lamp overnight.[\[9\]](#)
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once a significant amount of the cis-isomer has formed, remove the methanol using a rotary evaporator.
- The resulting mixture of cis- and trans-isomers can be separated by fractional crystallization or column chromatography.[\[11\]](#)

Determination of pKa by Titration

The acid dissociation constant (pKa) is a critical parameter for understanding the behavior of an acidic compound in solution.

Materials:

- Phenylacrylic acid isomer
- Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Deionized water
- pH meter and electrode
- Buret, beaker, magnetic stirrer, and stir bar

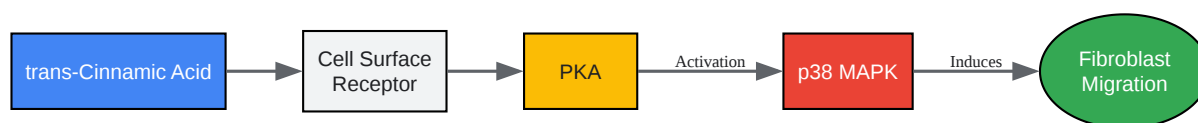
Procedure:

- Accurately weigh a sample of the phenylacrylic acid isomer and dissolve it in a known volume of deionized water in a beaker.
- Place the beaker on a magnetic stirrer and immerse the pH electrode in the solution.
- Record the initial pH of the solution.
- Fill a buret with the standardized NaOH solution.
- Add the NaOH solution in small increments (e.g., 0.5 mL), recording the pH after each addition.
- Continue the titration past the equivalence point (the point of the steepest pH change).
- Plot a titration curve of pH versus the volume of NaOH added.
- Determine the equivalence point from the graph. The half-equivalence point is half the volume of NaOH required to reach the equivalence point.^[12]
- The pH at the half-equivalence point is equal to the pKa of the acid.^{[13][14]}

Mandatory Visualizations

Signaling Pathway: trans-Cinnamic Acid and the p38-MAPK Pathway

trans-Cinnamic acid has been shown to induce fibroblast migration through the activation of the p38 Mitogen-Activated Protein Kinase (MAPK) signaling pathway.^{[15][16]} This pathway is a key regulator of cellular processes such as inflammation, cell differentiation, and cell death.

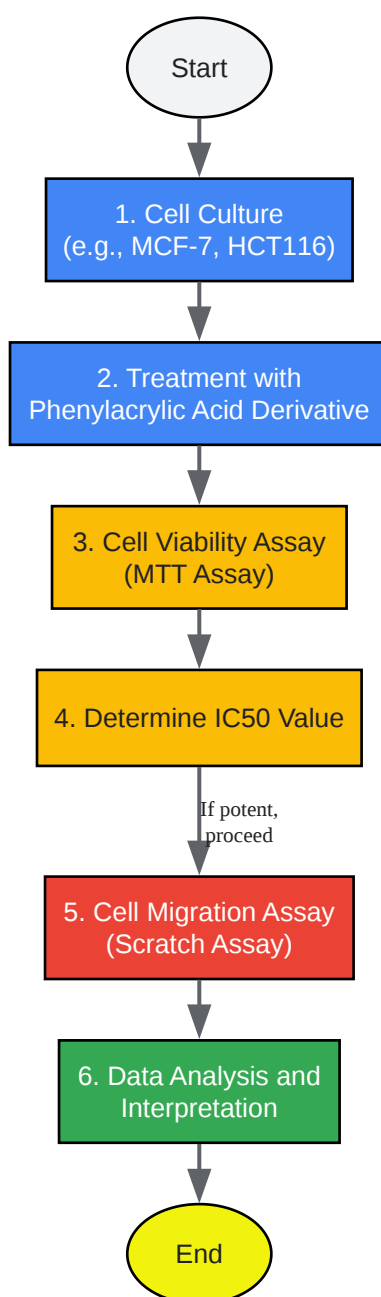


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Caption: trans-Cinnamic acid-induced fibroblast migration via the PKA/p38-MAPK signaling pathway.

Experimental Workflow: In Vitro Anti-Cancer Activity Screening

A systematic workflow is essential for the preliminary evaluation of the anti-cancer potential of phenylacrylic acid derivatives.



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Caption: Experimental workflow for the in vitro screening of the anti-cancer activity of phenylacrylic acid derivatives.

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